

pencycuron maximum residue limit MRL review

EFSA

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Compound Focus: Pencycuron

CAS No.: 66063-05-6

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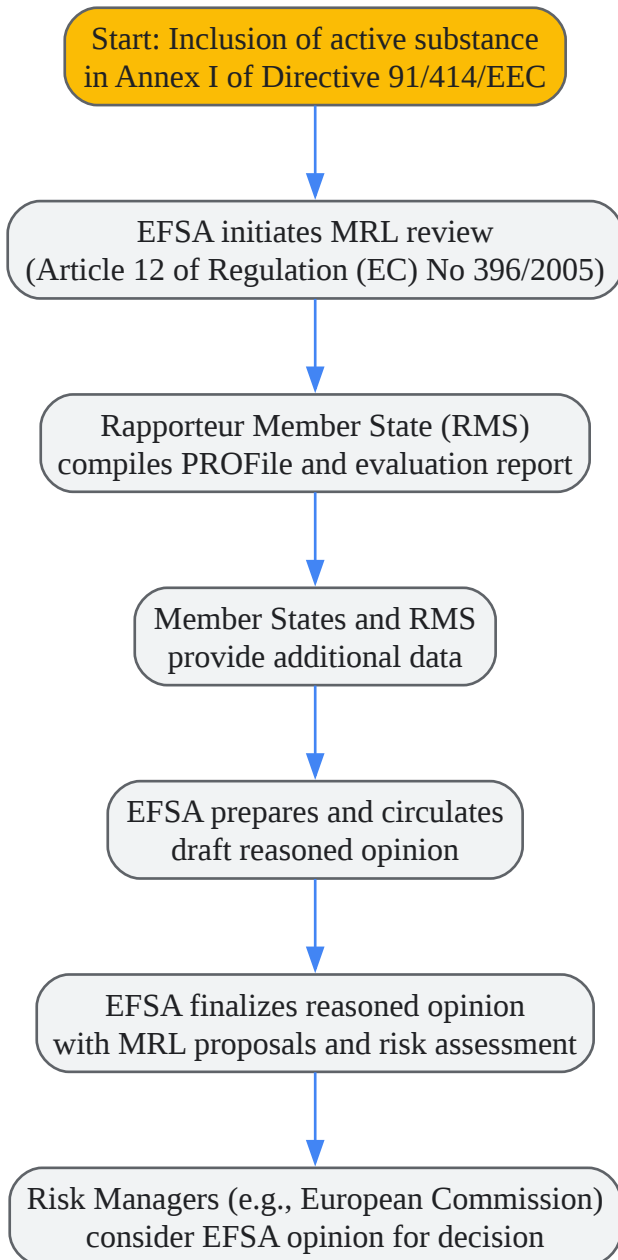
EFSA MRL Review of Pencycuron

The table below summarizes the key findings from the EFSA's review of existing MRS for **pencycuron** and an application to modify its MRL in potatoes [1] [2] [3].

Aspect	Findings and Proposals
Residue Definition Enforcement: Pencycuron Risk Assessment:	Sum of pencycuron and its metabolite pencycuron-PB-amine , expressed as pencycuron [1].
MRL Proposals	EFSA could not derive definitive MRL proposals for most commodities due to major uncertainties. Data was only sufficient for a tentative MRL on potatoes [1].
Consumer Risk Assessment	An indicative assessment for the parent compound showed a low calculated exposure (max 0.6% of ADI). However, EFSA could not conclude on the overall consumer risk due to concerns regarding a degradation product [1] [2].
Key Uncertainty	Formation of aniline , a toxic compound classified as a suspected mutagen and carcinogen, during processing or metabolism. Lack of residue and toxicology data for aniline prevented a full risk assessment [1].
MRL Change for Potatoes	An application to raise the MRL from 0.1 mg/kg to 0.2 mg/kg was submitted. While data supported the need for the higher MRL, EFSA did not approve the change due to the inability to assess the risk from aniline in processed potatoes (e.g., cooked, fried) [2] [3].

The EFSA Pesticide MRL Review Process

The review of **penycuron** was conducted under Article 12 of Regulation (EC) No 396/2005 [1]. The following diagram illustrates the general workflow of this regulatory process.



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Gaps in the Available Information

Your request specified the need for experimental protocols and a comparison with alternative products. The official EFSA review documents do not contain this level of detail because their purpose is to provide a regulatory conclusion based on submitted data, not to describe the experimental methods used to generate that data. Therefore, the following key pieces of information are missing from the search results:

- **Detailed Experimental Protocols:** The methodologies for the key residue trials, processing studies, and metabolic investigations in plants and livestock are not described in a reproducible, step-by-step format.
- **Performance Comparison Data:** The EFSA documents focus solely on the assessment of **pencycuron**. They do not include comparative experimental data between **pencycuron** and other alternative fungicides regarding aspects like efficacy, residue behavior, or environmental fate.

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References

1. Review of the existing maximum residue levels for pencycuron ... [pmc.ncbi.nlm.nih.gov]
2. Modification of the existing maximum residue level for ... [pmc.ncbi.nlm.nih.gov]
3. Modification of existing MRL for pencycuron in potatoes | EFSA [efsa.europa.eu]

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